

ZINC194100678: A Promising Anticancer Agent Targeting PAK1 Signaling

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Compound of Interest

Compound Name: ZINC194100678

Cat. No.: B11930747

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A Technical Guide for Researchers and Drug Development Professionals

Introduction:

ZINC194100678 has emerged as a molecule of significant interest in the field of oncology. Identified as a potent inhibitor of p21-activated kinase 1 (PAK1), this small molecule demonstrates notable anticancer properties, particularly in breast cancer models. This technical guide provides a comprehensive overview of the existing data on **ZINC194100678**, including its mechanism of action, quantitative efficacy, and detailed experimental protocols for its investigation. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in the discovery and development of novel cancer therapeutics.

Core Data Presentation

The anticancer activity of **ZINC194100678** has been quantified through in vitro assays, demonstrating its potency as a PAK1 inhibitor and its efficacy against cancer cell proliferation.

| Parameter | Value | Cell Line | Reference |
|--------------------------------------|---------------|--|-----------|
| PAK1 Inhibition (IC50) | 8.37 μ M | N/A (Biochemical Assay) | [1] |
| Cell Proliferation Inhibition (IC50) | 40.16 μ M | MDA-MB-231 (human breast adenocarcinoma) | [1] |

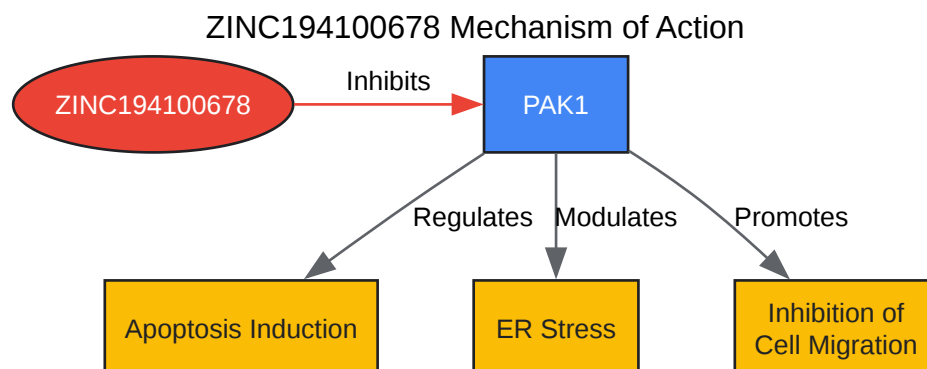
Mechanism of Action: Targeting the PAK1 Signaling Pathway

ZINC194100678 exerts its anticancer effects primarily through the inhibition of PAK1. PAK1 is a key downstream effector of the small Rho GTPases Rac1 and Cdc42 and plays a crucial role in various cellular processes that are often dysregulated in cancer, including cell proliferation, survival, motility, and angiogenesis.

By inhibiting PAK1, **ZINC194100678** is reported to trigger a cascade of downstream events, including the induction of apoptosis (programmed cell death), endoplasmic reticulum (ER) stress, and the inhibition of cell migration.

Signaling Pathways and Experimental Workflows

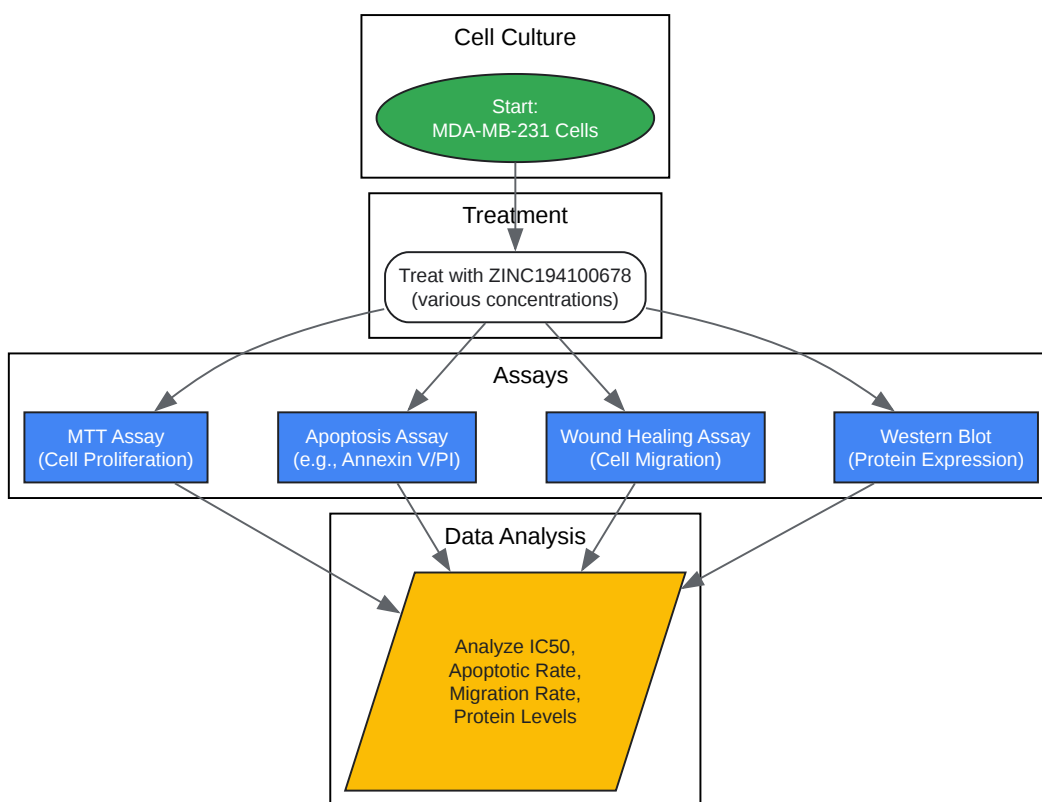
To visually represent the intricate molecular interactions and experimental procedures, the following diagrams have been generated using the Graphviz DOT language.



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Caption: A diagram illustrating the inhibitory action of **ZINC194100678** on PAK1 and its subsequent downstream effects on apoptosis, ER stress, and cell migration.

Experimental Workflow for In Vitro Evaluation



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References

- 1. medchemexpress.com [medchemexpress.com]
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